

3,3-Dimethylcyclopentanone structural formula

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Compound of Interest

Compound Name: 3,3-Dimethylcyclopentanone

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An In-depth Technical Guide to **3,3-Dimethylcyclopentanone**: Structure, Synthesis, and Characterization

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural formula, synthesis, and characterization of **3,3-Dimethylcyclopentanone**. The information is tailored for researchers, scientists, and professionals in the field of drug development who may utilize this compound as a building block or intermediate in their synthetic endeavors.

Chemical Structure and Properties

3,3-Dimethylcyclopentanone is a cyclic ketone with the molecular formula C₇H₁₂O.^[1] Its structure consists of a five-membered cyclopentane ring with a ketone functional group at the first position and two methyl groups attached to the third carbon atom.^[1] This gem-dimethyl substitution significantly influences the molecule's chemical and physical properties.

Structural Formula:

A summary of the key chemical and physical properties of **3,3-Dimethylcyclopentanone** is presented in Table 1.

Table 1: Chemical and Physical Properties of **3,3-Dimethylcyclopentanone**

| Property | Value | Reference |
|-------------------|----------------------------------|---------------------|
| IUPAC Name | 3,3-dimethylcyclopentan-1-one | [1] |
| CAS Number | 20500-49-6 | [1] |
| Molecular Formula | C ₇ H ₁₂ O | [1] |
| Molecular Weight | 112.17 g/mol | [1] |
| Appearance | Colorless to light yellow liquid | [2] |
| Boiling Point | 153-154 °C | [2] |
| InChIKey | JSYAZLZSGHPSJD- UHFFFAOYSA-N | [1] |
| SMILES | CC1(C)CCC(=O)C1 | [1] |

Synthesis of 3,3-Dimethylcyclopentanone

A common and effective method for the synthesis of **3,3-Dimethylcyclopentanone** is through the Dieckmann condensation of a diester, specifically a dialkyl 3,3-dimethyladipate.[\[3\]](#)[\[4\]](#) This intramolecular cyclization reaction is a powerful tool for the formation of five- and six-membered rings.[\[4\]](#)

Experimental Protocol: Dieckmann Condensation of Diethyl 3,3-Dimethyladipate

This protocol describes a plausible method for the synthesis of **3,3-Dimethylcyclopentanone** based on the principles of the Dieckmann condensation.

Materials:

- Diethyl 3,3-dimethyladipate
- Sodium ethoxide (NaOEt)
- Anhydrous ethanol

- Toluene, anhydrous
- Hydrochloric acid (HCl), concentrated
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Dichloromethane (DCM) or Diethyl ether

Procedure:

- Reaction Setup: A flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a nitrogen inlet is charged with a solution of sodium ethoxide in anhydrous ethanol. The system is maintained under an inert nitrogen atmosphere.
- Addition of Diester: Diethyl 3,3-dimethyladipate, dissolved in anhydrous toluene, is added dropwise to the stirred sodium ethoxide solution at room temperature.
- Reaction: The reaction mixture is then heated to reflux and maintained at this temperature for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).^[5]
- Work-up: After the reaction is complete, the mixture is cooled to room temperature, and the excess ethanol and toluene are removed under reduced pressure. The resulting residue is cooled in an ice bath and acidified with cold, dilute hydrochloric acid.
- Extraction: The aqueous layer is extracted several times with dichloromethane or diethyl ether. The combined organic layers are washed with water, then with brine, and finally dried over anhydrous magnesium sulfate.
- Purification: The solvent is removed by rotary evaporation, and the crude product, a β -keto ester, is obtained.
- Hydrolysis and Decarboxylation: The crude β -keto ester is then subjected to hydrolysis and decarboxylation by refluxing with an aqueous acid solution (e.g., sulfuric acid or hydrochloric

acid) to yield **3,3-Dimethylcyclopentanone**.

- Final Purification: The final product is purified by distillation.

Characterization of **3,3-Dimethylcyclopentanone**

The structure and purity of the synthesized **3,3-Dimethylcyclopentanone** can be confirmed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR Spectroscopy

- Experimental Protocol: A sample of **3,3-Dimethylcyclopentanone** is dissolved in deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard. The ¹H NMR spectrum is recorded on a spectrometer operating at a frequency of, for example, 400 MHz.
[5]
- Expected Chemical Shifts:
 - A singlet for the six protons of the two methyl groups ($\text{C}(\text{CH}_3)_2$).
 - Multiplets for the methylene protons of the cyclopentanone ring.

¹³C NMR Spectroscopy

- Experimental Protocol: A sample is dissolved in CDCl_3 , and the ¹³C NMR spectrum is recorded.
- Expected Chemical Shifts:
 - A signal for the carbonyl carbon ($\text{C}=\text{O}$).
 - A signal for the quaternary carbon ($\text{C}(\text{CH}_3)_2$).
 - Signals for the methyl carbons ($-\text{CH}_3$).
 - Signals for the methylene carbons ($-\text{CH}_2-$) of the ring.

Table 2: Spectroscopic Data for **3,3-Dimethylcyclopentanone**

| Technique | Data | Reference |
|---------------------|--|-----------|
| ¹ H NMR | Spectral data available on public databases. | [1][6] |
| ¹³ C NMR | Spectral data available on public databases. | [1][7] |
| IR | Spectral data available on public databases. | [1] |
| Mass Spec | Spectral data available on public databases. | [1] |

Infrared (IR) Spectroscopy

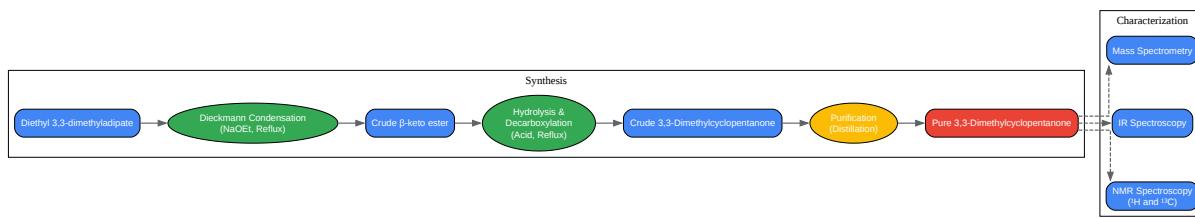
- Experimental Protocol: The IR spectrum can be obtained using a Fourier-Transform Infrared (FT-IR) spectrometer. For a liquid sample, a thin film can be prepared between two potassium bromide (KBr) plates.
- Expected Absorptions:
 - A strong, sharp absorption band characteristic of the C=O stretching vibration of a ketone, typically in the range of 1740-1750 cm⁻¹.

Mass Spectrometry (MS)

- Experimental Protocol: Mass spectral data can be acquired using a mass spectrometer, often coupled with a gas chromatograph (GC-MS) for separation and identification.
- Expected Fragmentation:
 - The molecular ion peak (M⁺) corresponding to the molecular weight of **3,3-Dimethylcyclopentanone** (112.17 g/mol).
 - Characteristic fragmentation patterns for cyclic ketones.

Logical Workflow

The following diagram illustrates the general workflow for the synthesis and characterization of **3,3-Dimethylcyclopentanone**.



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Synthesis and Characterization Workflow for **3,3-Dimethylcyclopentanone**.

Biological Activity

Currently, there is limited specific information available in the public domain regarding the biological activity or involvement in signaling pathways of **3,3-Dimethylcyclopentanone** itself. However, cyclopentanone derivatives are known to exhibit a range of biological effects. For instance, intermittent exposure to cyclopentanone vapor in animal studies has shown effects on brain and fat tissue concentrations of the solvent and some impact on kidney enzymes.^[8] Further research is required to elucidate any specific biological roles of the 3,3-dimethyl substituted variant.

Conclusion

3,3-Dimethylcyclopentanone is a valuable synthetic intermediate. The Dieckmann condensation provides a reliable route for its synthesis, and its structure can be unequivocally confirmed through standard spectroscopic methods. This technical guide serves as a foundational resource for researchers and scientists working with this compound, providing essential information for its preparation and characterization in a laboratory setting.

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